

(4-Methyl-pyridin-2-yl)-thiourea chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (4-Methyl-pyridin-2-yl)-thiourea

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An In-Depth Technical Guide to **(4-Methyl-pyridin-2-yl)-thiourea**: Chemical Properties, Structure, and Synthetic Methodologies

Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, chemists, and drug development professionals interested in the chemical properties, molecular structure, and synthetic applications of **(4-Methyl-pyridin-2-yl)-thiourea**. This document moves beyond a simple data sheet to provide foundational insights into its synthesis, structural characteristics, and reactivity, grounded in peer-reviewed literature.

Compound Identification and Core Chemical Properties

(4-Methyl-pyridin-2-yl)-thiourea, also known as 1-(4-Methylpyridin-2-yl)thiourea, is a substituted thiourea derivative featuring a 4-methylpyridine heterocycle.^{[1][2]} Thiourea derivatives are a significant class of compounds in medicinal chemistry and organic synthesis, valued for their hydrogen-bonding capabilities and as versatile intermediates.^{[3][4]} The presence of the pyridine ring and the thiocarbonyl group makes this molecule a subject of interest for coordination chemistry and as a precursor for more complex heterocyclic systems.^[5]

A summary of its fundamental properties is provided below.

Identifier / Property	Value	Source(s)
CAS Number	21242-21-7	[1] [6] [7]
Molecular Formula	C ₇ H ₉ N ₃ S	[2] [6]
Molecular Weight	167.23 g/mol	[2] [6]
IUPAC Name	(4-methylpyridin-2-yl)thiourea	[2]
Synonyms	N-(4-methyl-2-pyridinyl)thiourea, 1-(4-Methylpyridin-2-yl)thiourea	[1] [7]
Appearance	Yellow crystals or powder	[8]
Melting Point	216-220 °C	[7] [9]
Boiling Point (Predicted)	314.5 ± 44.0 °C	[7]
Density (Predicted)	1.316 ± 0.06 g/cm ³	[7]
pKa (Predicted)	12.01 ± 0.70	[7]

Molecular Structure and Crystallography

The molecular structure of **(4-Methyl-pyridin-2-yl)-thiourea** is defined by a thiourea moiety linked to the 2-position of a 4-methylpyridine ring. A critical aspect of its solid-state chemistry is the existence of two distinct polymorphic forms, designated 1 α and 1 β .[\[5\]](#) Polymorphism, the ability of a solid material to exist in multiple crystalline forms, is a crucial consideration in drug development as it can influence solubility, stability, and bioavailability.

Both polymorphs crystallize in the monoclinic system but exhibit different space groups and, more importantly, distinct intermolecular hydrogen bonding patterns which dictate their crystal packing.[\[5\]](#)

Visualization of Molecular Structure

Caption: Molecular structure of **(4-Methyl-pyridin-2-yl)-thiourea**.

Crystallographic Data Summary

A 2021 study in the Journal of Chemical Crystallography provided a detailed structural characterization of these two polymorphs.[\[5\]](#)

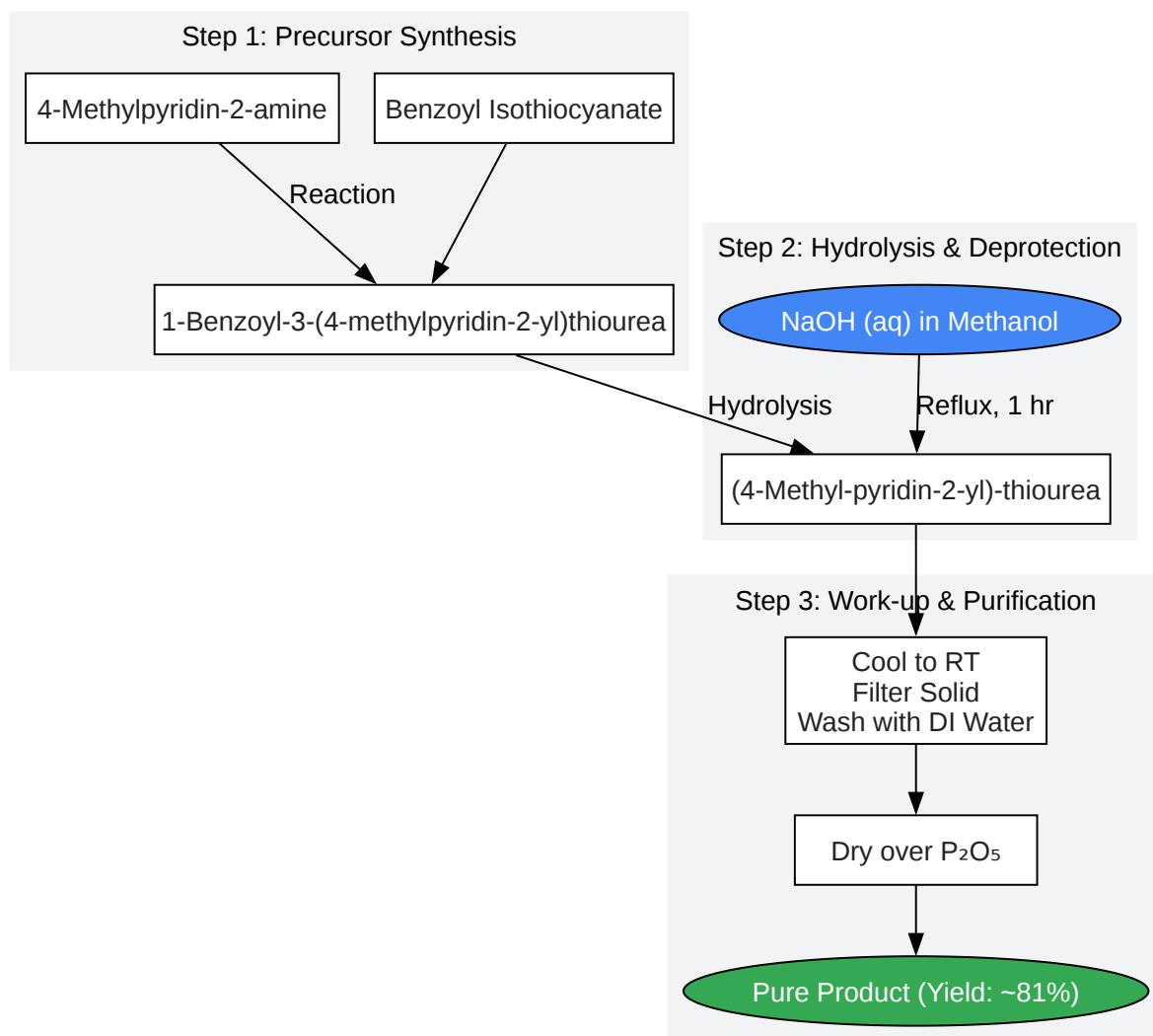
Parameter	Polymorph 1 α	Polymorph 1 β
Crystal System	Monoclinic	Monoclinic
Space Group	P2 ₁ /c	P2 ₁ /n
Z (Molecules/Unit Cell)	4	8
Key H-Bonding Motif	Distinct intermolecular hydrogen bonding patterns	Distinct intermolecular hydrogen bonding patterns

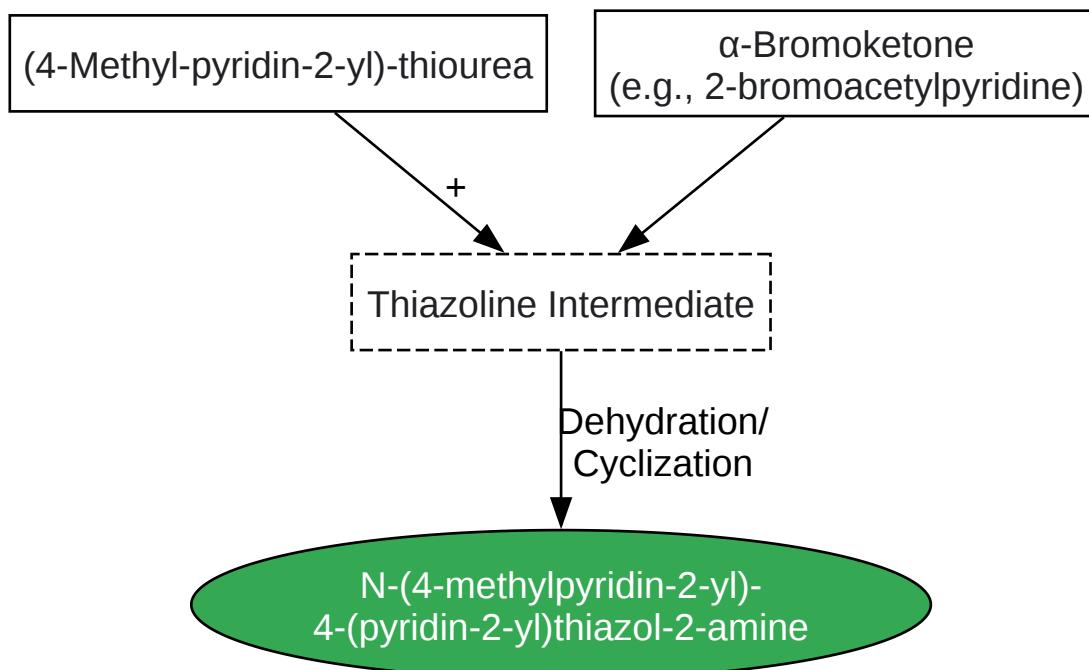
This structural diversity underscores the importance of careful characterization during experimental work, as the reactivity and physical properties of the solid material may depend on the specific polymorph used.

Synthesis and Purification

The synthesis of **(4-Methyl-pyridin-2-yl)-thiourea** is reliably achieved through the base-catalyzed hydrolysis of an N-benzoyl protected precursor. This common strategy in thiourea synthesis involves the initial reaction of an amine with benzoyl isothiocyanate, followed by the removal of the benzoyl protecting group.[\[5\]](#)[\[10\]](#)

Synthetic Workflow





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- To cite this document: BenchChem. [(4-Methyl-pyridin-2-yl)-thiourea chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585874#4-methyl-pyridin-2-yl-thiourea-chemical-properties-and-structure]

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